

# Personal protective equipment for handling 1-Chloroadamantane-D15

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## Compound of Interest

Compound Name: 1-Chloroadamantane-D15

Cat. No.: B580167

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## Essential Safety and Handling Guide for 1-Chloroadamantane-D15

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Chloroadamantane-D15**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound while maintaining its isotopic integrity.

### Chemical Profile:

- Chemical Name: **1-Chloroadamantane-D15**
- Synonyms: 1-Adamantyl-d15 chloride, Tricyclo[3.3.1.1<sup>3,7</sup>]decane-d15, 1-chloro-
- CAS Number: 352431-55-1
- Molecular Formula: C<sub>10</sub>D<sub>15</sub>Cl
- Hazards: Based on the non-deuterated form, 1-Chloroadamantane, this compound is expected to be an irritant to the eyes, skin, and respiratory tract.<sup>[1][2][3]</sup> The toxicological properties of this specific deuterated compound have not been fully investigated.<sup>[1][4]</sup>

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure safety when handling **1-Chloroadamantane-D15**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications & Notes
Eyes/Face	Safety Goggles / Face Shield	Must meet EN 166 (EU) or NIOSH (US) standards.[3][5] A full-face shield is recommended when there is a risk of splashing.[6]
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended.[6][7][8] Gloves must be inspected before use and disposed of properly after handling.
Body	Laboratory Coat / Chemical-resistant suit	A standard lab coat is sufficient for small quantities. For larger quantities or risk of splashing, a chemical-resistant suit is advised.[9][6]
Respiratory	Fume Hood / Respirator	All handling of the solid compound should be done in a certified chemical fume hood to avoid inhalation of dust.[1][4] For emergencies or large spills, a NIOSH/MSHA-approved respirator is necessary.[4][5]

## Operational Plan: Step-by-Step Handling Procedures

Due to the hygroscopic nature of deuterated compounds and their potential for hydrogen-deuterium (H-D) exchange with atmospheric moisture, specific handling procedures are critical

to maintain the isotopic purity of **1-Chloroadamantane-D15**.[\[10\]](#)[\[11\]](#)

#### 1. Preparation and Acclimatization:

- Before use, remove the sealed container of **1-Chloroadamantane-D15** from its cold storage (e.g., refrigerator or freezer).
- Allow the container to equilibrate to room temperature for at least 30 minutes before opening.[\[11\]](#) This crucial step prevents condensation of atmospheric moisture inside the container, which could compromise the isotopic integrity of the compound.[\[11\]](#)

#### 2. Handling in an Inert Atmosphere:

- All manipulations of the solid compound should be performed under a dry, inert atmosphere, such as within a glove box or under a gentle stream of dry nitrogen or argon gas.[\[10\]](#)[\[11\]](#) This minimizes exposure to atmospheric moisture and prevents H-D exchange.[\[10\]](#)

#### 3. Weighing and Aliquoting:

- Use a calibrated analytical balance inside the inert atmosphere to accurately weigh the desired amount of the compound.
- If preparing solutions, use anhydrous solvents to dissolve the compound.
- It is best practice to prepare single-use aliquots to avoid repeated opening and closing of the main container.[\[10\]](#)

#### 4. Storage:

- Store **1-Chloroadamantane-D15** in a tightly sealed container, preferably in a cool, dry, and dark place.[\[1\]](#)[\[11\]](#)
- For long-term storage, refrigeration (2-8 °C) or freezing (-20 °C) is recommended to minimize degradation.[\[10\]](#)
- The storage area should be well-ventilated.[\[1\]](#)

## Disposal Plan

All waste containing **1-Chloroadamantane-D15** must be treated as hazardous waste.

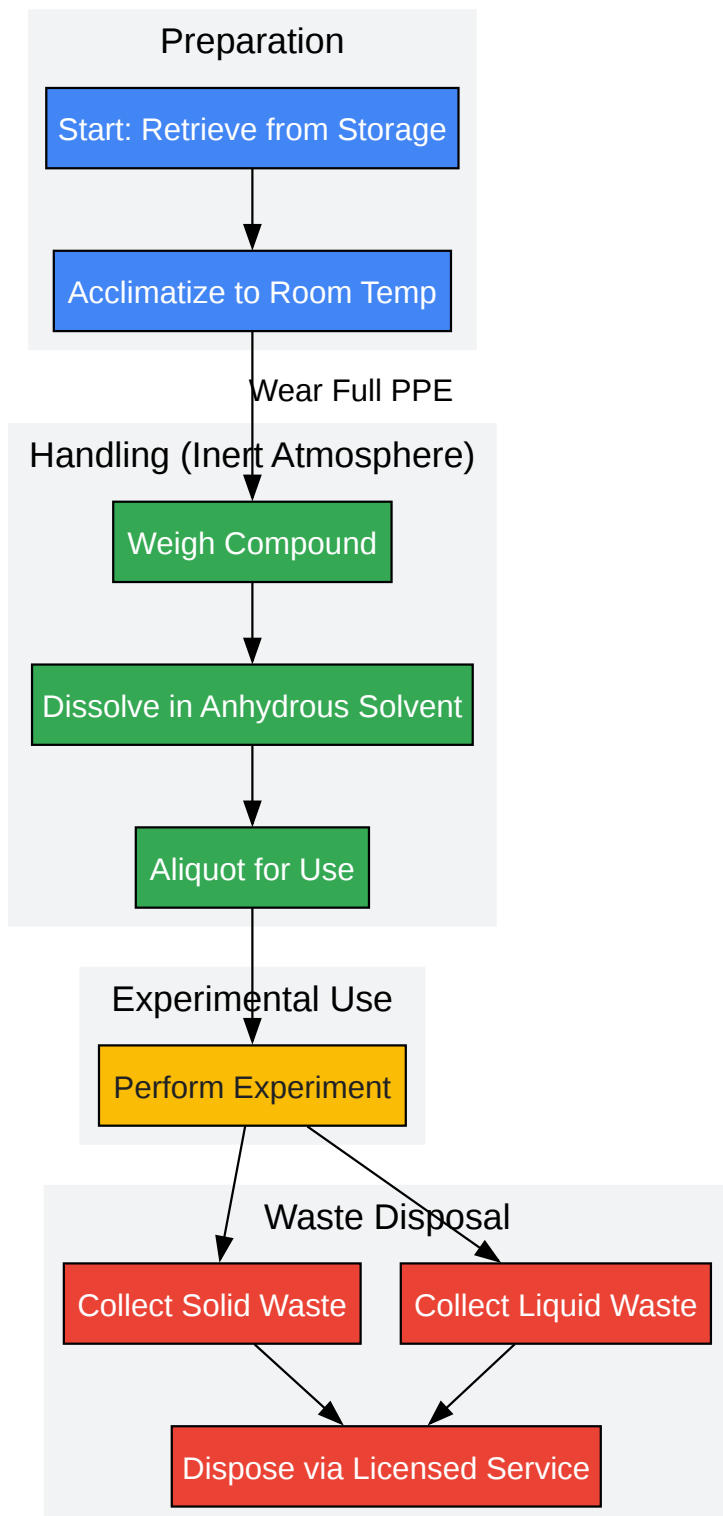
- Solid Waste:

- Collect any unused solid material and contaminated consumables (e.g., gloves, weighing paper) in a designated, sealed, and clearly labeled hazardous waste container.
- Avoid generating dust during collection.[\[1\]](#)
- Liquid Waste:
  - Solutions of **1-Chloroadamantane-D15** should be collected in a separate, labeled hazardous waste container for halogenated organic compounds.
- Disposal Method:
  - Dispose of all waste through a licensed professional waste disposal service.[\[4\]](#)
  - Incineration in a chemical incinerator equipped with an afterburner and scrubber is a suitable disposal method.[\[4\]](#)
  - Contaminated packaging should be disposed of as unused product.[\[3\]](#)[\[4\]](#)

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling of **1-Chloroadamantane-D15**, from initial preparation to final disposal.

## Safe Handling Workflow for 1-Chloroadamantane-D15



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Caption: Workflow for handling **1-Chloroadamantane-D15**.

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